

Concurrent Validity of Cotapp with the NEPSY-II Battery: A Comparative Guide

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Compound of Interest

Compound Name: Cotapp
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A direct comparison of the concurrent validity between the Cognitive Test Application (**Cotapp**) and the NEPSY-II battery is not currently possible due to a lack of published research directly comparing the two assessments. This guide, therefore, provides an overview of the available validity data for **Cotapp** and a description of the NEPSY-II battery to inform researchers, scientists, and drug development professionals. Additionally, a proposed experimental workflow for a future concurrent validity study is presented.

Cotapp: A Digital Assessment of Cognitive Functions

Cotapp is a computerized test designed to measure attention, information processing, and executive functions in children with a mental age of 6 to 12 years.[1][2][3][4][5] The test is presented as a game to engage children and can be completed in approximately 35-40 minutes.[5]

Studies on the validity of **Cotapp** have demonstrated associations between its outcome measures and other relevant indicators of cognitive and academic performance. The normative sample for **Cotapp** consisted of 1,032 Dutch children.[2] For validity research, a group of 79

children with ADHD was studied.^{[1][2][3][6]} The research indicates that **Cotapp** scores are associated with:

- Intelligence: A child's general cognitive ability.
- Academic Achievement: Performance in school.
- ADHD: The test can help in identifying cognitive profiles associated with Attention-Deficit/Hyperactivity Disorder.^{[1][2][3]}

The test-retest reliability of the basic parameters of **Cotapp** has been reported to range from moderate to strong, based on a sample of 127 children who were retested.^{[1][2][3][6]}

NEPSY-II: A Comprehensive Neuropsychological Battery

The NEPSY-II is a well-established, comprehensive neuropsychological battery for children and adolescents aged 3 to 16 years. It is designed to assess a broad range of cognitive functions across six domains:

- Attention and Executive Functioning
- Language
- Memory and Learning
- Sensorimotor
- Social Perception
- Visuospatial Processing

The NEPSY-II is a flexible tool that allows clinicians to select specific subtests based on the referral questions and the child's individual needs. Evidence of its concurrent validity has been established through correlation studies with various other instruments that measure cognitive ability, academic achievement, and behavior.

Data Presentation: A Call for Future Research

As no direct concurrent validity studies between **Cotapp** and the NEPSY-II have been identified, a quantitative data comparison is not possible at this time. The following table illustrates how data from a future concurrent validity study could be presented.

Cognitive Domain	Cotapp Measure	NEPSY-II Subtest	Correlation Coefficient (r)	Significance (p-value)
Attention	e.g., Reaction Time Variability	e.g., Auditory Attention	Data Not Available	Data Not Available
Executive Functioning	e.g., Inhibition Score	e.g., Inhibition	Data Not Available	Data Not Available
Information Processing	e.g., Processing Speed	e.g., Speeded Naming	Data Not Available	Data Not Available

Experimental Protocol for a Concurrent Validity Study

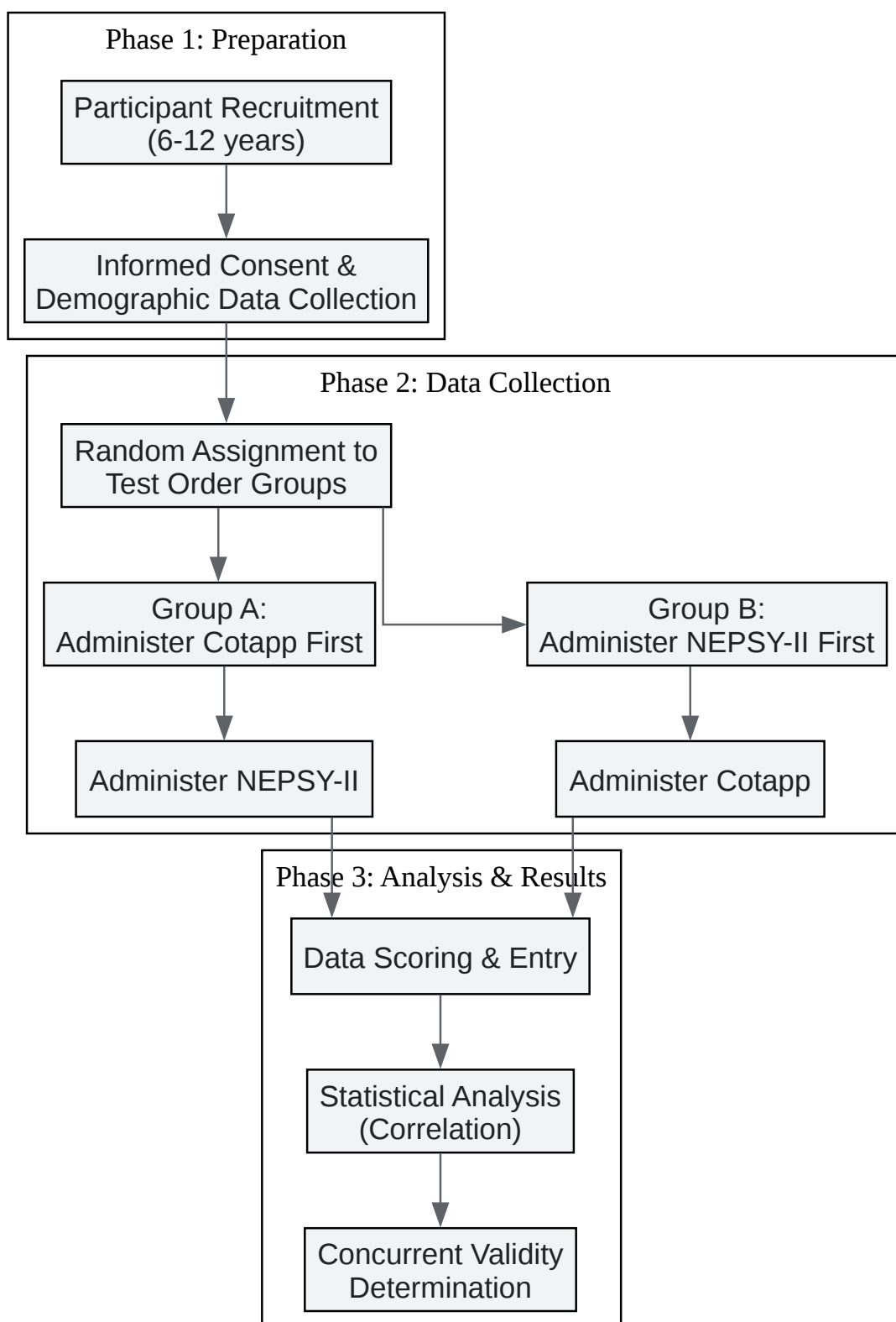
To establish the concurrent validity of **Cotapp** with the NEPSY-II, a study with the following methodology could be conducted:

- **Participant Recruitment:** A sample of children within the overlapping age range of both tests (typically 6-12 years) would be recruited. The sample should be representative of the general population and may also include clinical groups (e.g., children with ADHD) to assess the tests' performance in different populations.
- **Test Administration:** Each participant would be administered both the **Cotapp** and a selection of relevant subtests from the NEPSY-II. The order of test administration should be counterbalanced across participants to control for order effects. All assessments should be administered by trained examiners in a standardized testing environment.
- **Data Analysis:** Pearson correlation coefficients would be calculated to determine the strength and direction of the relationship between the scores on corresponding subtests or composite

scores of the two instruments. Statistical significance would be set at an appropriate level (e.g., $p < 0.05$).

Visualization of a Proposed Experimental Workflow

The following diagram illustrates the logical flow of a proposed concurrent validity study between **Cotapp** and the NEPSY-II.



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Caption: Proposed workflow for a **Cotapp** and NEPSY-II concurrent validity study.

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